

A Comprehensive Technical Guide to the Solubility of N-Butyl-2-(methylamino)acetamide

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Compound of Interest

Compound Name:	<i>N-Butyl-2-(methylamino)acetamide</i>
Cat. No.:	B054183

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of November 2025, publicly available experimental solubility data for **N-Butyl-2-(methylamino)acetamide** is limited. This guide provides a framework for determining and presenting solubility data for this compound, based on established scientific protocols. The information herein is intended to guide experimental design and data reporting.

Introduction

N-Butyl-2-(methylamino)acetamide is a chemical compound of interest in various research and development sectors. Understanding its solubility is crucial for applications ranging from chemical synthesis and formulation to biological and pharmaceutical research. Solubility, the property of a solute to dissolve in a solvent to form a homogeneous solution, is a fundamental physicochemical parameter that influences bioavailability, reaction kinetics, and product formulation. This guide outlines the standard methodologies for determining the solubility of **N-Butyl-2-(methylamino)acetamide** and provides a template for the presentation of such data.

Physicochemical Properties

While specific experimental data for **N-Butyl-2-(methylamino)acetamide** is not readily available, Table 1 provides a template for summarizing its key physicochemical properties once determined. For illustrative purposes, some predicted properties for a structurally similar compound, N-(tert-butyl)-2-(methylamino)acetamide, are included.[\[1\]](#)

Table 1: Physicochemical Properties of **N-Butyl-2-(methylamino)acetamide** (Template)

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ N ₂ O	-
Molecular Weight	144.22 g/mol	-
Appearance	To be determined	-
Melting Point	To be determined	-
Boiling Point	To be determined	-
pKa	To be determined	-
LogP	To be determined	-

Note: The data in this table should be populated with experimentally determined values for **N-Butyl-2-(methylamino)acetamide**.

Quantitative Solubility Data

The following tables are templates for the systematic presentation of solubility data for **N-Butyl-2-(methylamino)acetamide** in various solvents and at different temperatures.

Table 2: Solubility of **N-Butyl-2-(methylamino)acetamide** in Various Solvents at 25°C (298.15 K)

Solvent	Solubility (g/L)	Solubility (mol/L)	Method
Water	Shake-Flask		
Ethanol	Shake-Flask		
Methanol	Shake-Flask		
Dimethyl Sulfoxide (DMSO)		Shake-Flask	
Acetone	Shake-Flask		
Acetonitrile	Shake-Flask		
Phosphate-Buffered Saline (pH 7.4)		Shake-Flask	

Table 3: Temperature Dependence of **N-Butyl-2-(methylamino)acetamide** Solubility in Water

Temperature (°C)	Temperature (K)	Solubility (g/L)	Solubility (mol/L)
4	277.15		
25	298.15		
37	310.15		
50	323.15		

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure that requires careful execution to ensure accurate and reproducible results.[\[2\]](#)[\[3\]](#) The "shake-flask" method is considered the gold standard for determining thermodynamic solubility.[\[3\]](#)

4.1. Principle of the Shake-Flask Method

The shake-flask method involves adding an excess amount of the solid compound to a known volume of the solvent of interest.[\[3\]](#) The mixture is then agitated at a constant temperature until

equilibrium is reached, at which point the concentration of the dissolved solute in the supernatant is measured.[\[3\]](#)

4.2. Materials and Apparatus

- **N-Butyl-2-(methylamino)acetamide** (solid, of known purity)
- Solvents of interest (e.g., water, ethanol, DMSO)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- pH meter (for aqueous solutions)

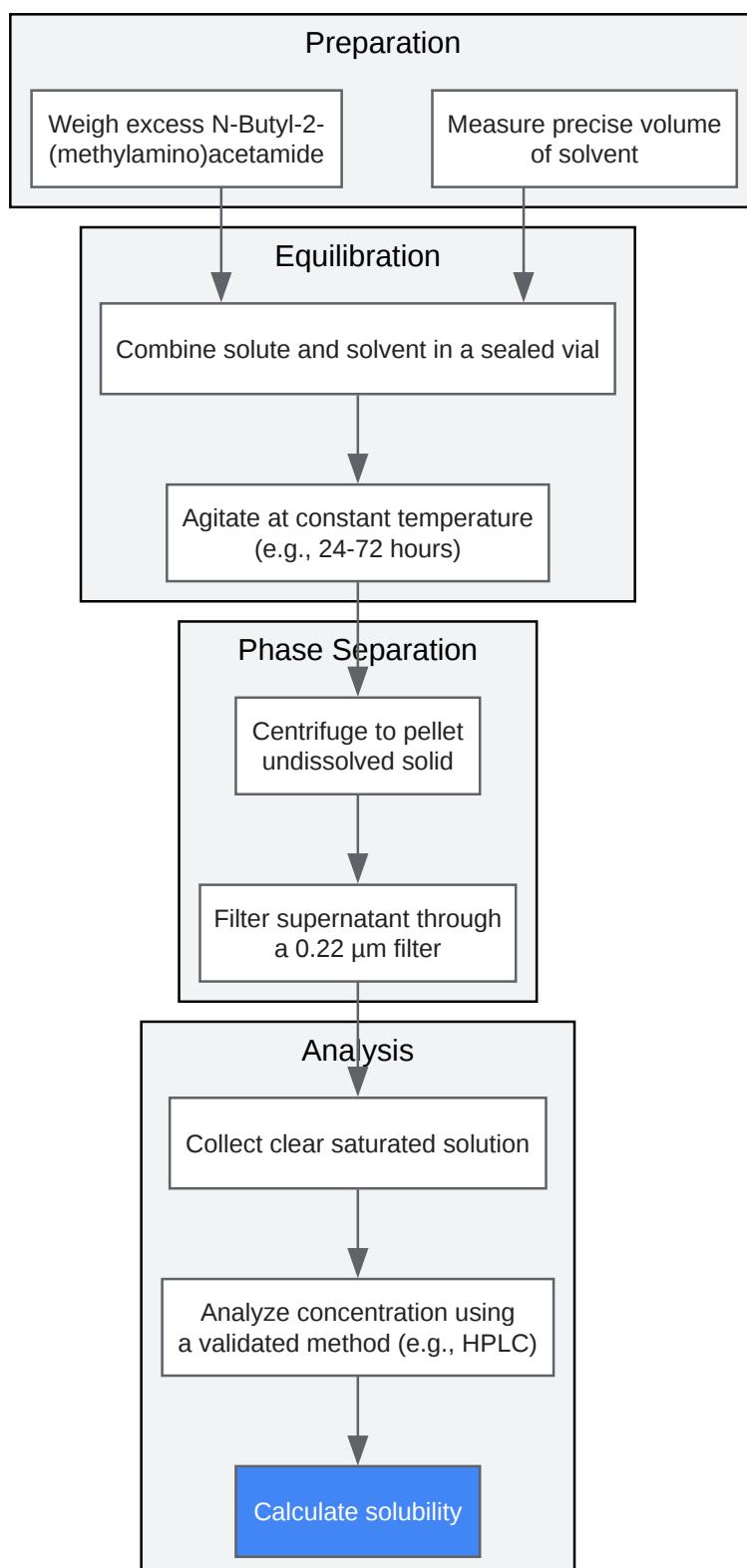
4.3. Experimental Procedure

- Preparation: Prepare a series of vials or flasks, each containing a precisely measured volume of the desired solvent.
- Addition of Solute: Add an excess amount of **N-Butyl-2-(methylamino)acetamide** to each vial. The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
- Equilibration: Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
[\[4\]](#)

- Phase Separation: After equilibration, the undissolved solid must be separated from the saturated solution. This can be achieved by centrifugation followed by careful collection of the supernatant, or by filtration through a syringe filter.^[4] It is crucial to ensure that the filter does not adsorb the solute.
- Analysis: The concentration of **N-Butyl-2-(methylamino)acetamide** in the clear, saturated solution is then determined using a validated analytical method, such as HPLC. A calibration curve should be prepared using standard solutions of known concentrations.
- Data Reporting: The solubility should be reported in units such as g/L or mol/L, along with the temperature at which the measurement was performed.^[4] For aqueous solutions, the pH of the saturated solution should also be reported.^[4]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a chemical compound using the shake-flask method.



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Caption: General workflow for solubility determination.

Conclusion

While specific solubility data for **N-Butyl-2-(methylamino)acetamide** is not currently available in the public domain, this guide provides a robust framework for its determination and presentation. By following standardized experimental protocols and maintaining meticulous data records, researchers can generate high-quality, reproducible solubility data. This information is invaluable for the continued development and application of this compound in various scientific and industrial fields. It is recommended that future publications reporting the solubility of this compound adhere to established guidelines to ensure the data is comprehensive and reliable.[2][5]

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